

A Comparative Guide to Reference Standards for 4-Chloro-2-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-2-methylaniline

Cat. No.: B164923

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For researchers, scientists, and drug development professionals, the selection of a high-quality, reliable reference standard is paramount for ensuring the accuracy and validity of analytical data. This guide provides a comprehensive comparison of commercially available reference standards for **4-Chloro-2-methylaniline** (CAS No. 95-69-2), a compound relevant in various fields, including the synthesis of pharmaceuticals and agrochemicals.^[1] This guide also presents detailed experimental protocols for the analysis of this compound and its related impurities.

Comparison of Commercial Reference Standards

The quality and purity of a reference standard are critical for its intended use. Major suppliers of chemical reference standards, such as Sigma-Aldrich, LGC Standards, and Tokyo Chemical Industry (TCI), offer **4-Chloro-2-methylaniline** with specified purity levels. While "analytical standard" is a common grade, the exact purity and impurity profiles can vary between batches and suppliers. A careful review of the Certificate of Analysis (CoA) for a specific lot is essential before use.

Supplier	Product Number	Stated Purity	Format	Analysis Method
Sigma-Aldrich	590711	98%	Solid	Not Specified on product page, CoA required
Sigma-Aldrich	Analytical Standard	Analytical Standard Grade	Neat	HPLC, GC suitability mentioned[2]
LGC Standards	TRC-C374480	>95% (HPLC)	Neat	HPLC[3]
Tokyo Chemical Industry	A0704	>98.0% (GC)(T)	Solid	Gas Chromatography (GC)

Note: The information in this table is based on publicly available data and may not reflect the most current product specifications. Always refer to the supplier's official documentation and Certificate of Analysis for the most accurate information.

Analytical Methodologies for Quality Assessment

The accurate determination of purity and impurity profiles of **4-Chloro-2-methylaniline** reference standards requires robust analytical methods. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the most common techniques employed for this purpose.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the separation and quantification of **4-Chloro-2-methylaniline** and its isomers. A reverse-phase method is typically employed.

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Purospher® STAR RP-18 endcapped (5µm) Hibar® RT 250x4.6 mm or equivalent C18 column.[4]

- Mobile Phase: A mixture of an aqueous buffer and an organic solvent. For example, a 70:30 (v/v) mixture of a pH 3.0 buffer (e.g., 2 mL triethylamine in 1000 mL water, adjusted with orthophosphoric acid) and acetonitrile.[4] For MS compatibility, formic acid can be used instead of phosphoric acid.[5]
- Flow Rate: 1.0 mL/min.[4]
- Detection: UV detection at 220 nm.[4]
- Injection Volume: 10 µL.
- Temperature: 25 °C.[4]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides excellent separation and definitive identification of volatile and semi-volatile compounds, including **4-Chloro-2-methylaniline** and its potential impurities.

Experimental Protocol:

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Sample Preparation: For water samples, a liquid-liquid extraction with a solvent like methylene chloride is a common preparation method. The organic extract is then dried and concentrated before injection.[1]
- Column: A capillary column suitable for amine analysis, such as a DB-5ms or equivalent.
- Injector Temperature: 180°C.
- Oven Temperature Program: An initial temperature of 70°C held for 1 minute, followed by a ramp to 150°C at 3°C/min, and then to 280°C at 10°C/min.
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Ionization Mode: Electron Ionization (EI).

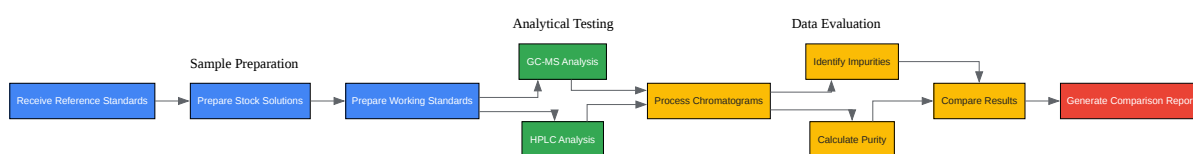
Alternative Reference Standards

When developing and validating analytical methods, it is often beneficial to include related compounds as potential interferents or for method specificity checks. For **4-Chloro-2-methylaniline**, relevant alternative reference standards include its isomers:

- 2-Chloro-4-methylaniline: An isomer that can be used to challenge the chromatographic separation and ensure method specificity.
- 3-Chloro-2-methylaniline
- 5-Chloro-2-methylaniline
- 4-Chloroaniline: A related primary aromatic amine that can be used to assess the broader applicability of the analytical method.

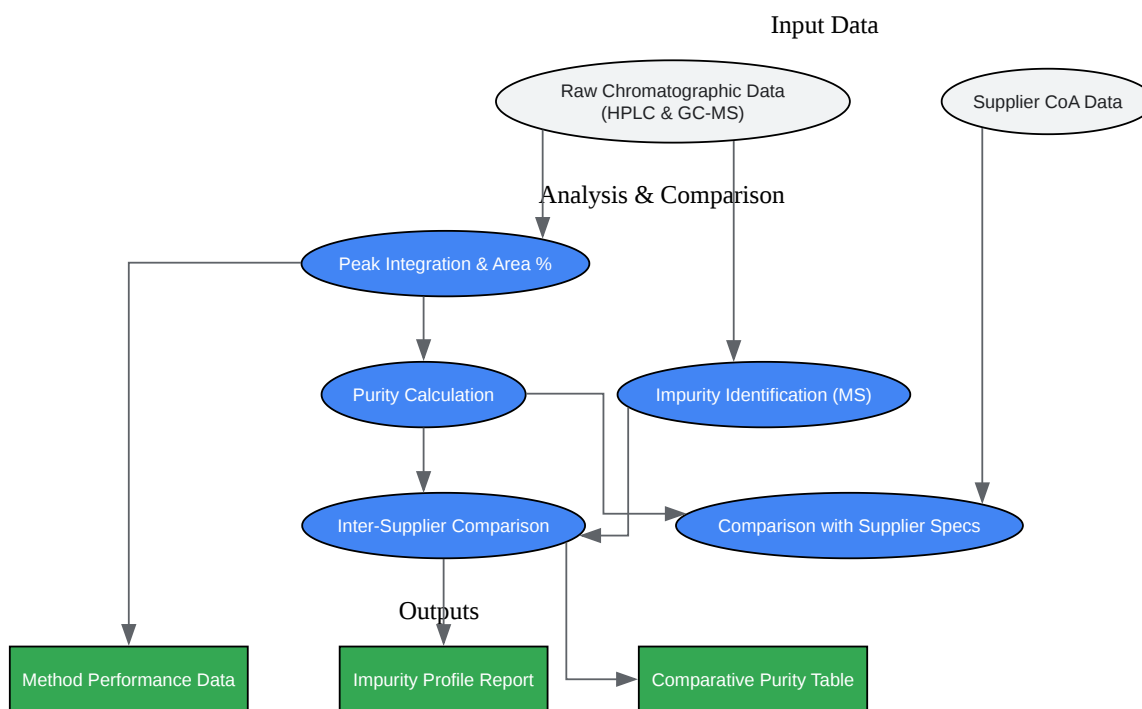
Experimental Workflow and Data Analysis

The following diagrams illustrate a typical workflow for the comparison of reference standards and a logical relationship for data analysis.



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Caption: A typical experimental workflow for the comparative analysis of reference standards.



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Caption: Logical flow for the analysis and comparison of reference standard data.

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References

- 1. benchchem.com [benchchem.com]

- 2. 4-Chloro-2-methylaniline analytical standard 95-69-2 [sigmaaldrich.com]
- 3. 4-Chloro-2-methylaniline Hydrochloride | LGC Standards [lgcstandards.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. 4-Chloro-2-methylaniline | SIELC Technologies [sielc.com]
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